

Application Notes: leico-4F in Organic Photovoltaics

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Compound of Interest

Compound Name: *leico-4F*

Cat. No.: *B13400239*

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Introduction

leico-4F is a low band-gap, non-fullerene acceptor (NFA) of the A-D-A (Acceptor-Donor-Acceptor) type structure.^[1] It features an electron-donating indaceno[1,2-b:5,6-b']dithiophene (IDT) core flanked by two electron-withdrawing 2-(5,6-difluoro-3-oxo-2,3-dihydro-1H-inden-1-ylidene)malononitrile (IC-2F) units, with thiophene spacers.^[1] This molecular design results in strong light absorption in the near-infrared (NIR) region, with a maximum absorption around 860 nm.^[1] Its primary application is as an electron acceptor in the active layer of bulk heterojunction (BHJ) organic solar cells, often blended with a polymer donor such as PTB7-Th or PBDTTT-OFT.

Key Advantages in Organic Solar Cells:

- **Broad Light Absorption:** The absorption spectrum of **leico-4F** extends into the NIR region, enabling the fabrication of solar cells that can harvest a larger portion of the solar spectrum.^{[1][2]}
- **High Power Conversion Efficiency (PCE):** When blended with suitable polymer donors, **leico-4F** has been shown to produce organic solar cells with high power conversion efficiencies.^{[2][3][4]}

- Potential for Semitransparent and Implantable Devices: Its strong NIR absorption makes it suitable for creating semitransparent solar cells that are less colored to the human eye and for devices designed for implantable electronics that can be powered by light transmitted through tissue.^{[2][5][6]}

Quantitative Data Summary

The performance of organic solar cells incorporating **leico-4F** is highly dependent on the choice of the donor material and the processing conditions. Below is a summary of key photovoltaic parameters from various studies.

Donor Material	Device Structure	Open-Circuit Voltage (VOC) [V]	Short-Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
PTB7-Th	ITO/ZnO/Active Layer/MoOx/Ag	0.71	27.3	66	12.8
PBDTTT-OFT	Glass/ITO/ZnO/PEIE/Active Layer/MoOx/Ag	0.698	25.5	73.4	13.0 (pre-annealing)
PTB7-Th	Not Specified	Not Specified	Not Specified	Not Specified	14.3 (under implant light illumination)
PTB7-Th:PC71BM (Ternary)	ITO/ZnO/Active Layer/MoOx/Ag	Not Specified	Not Specified	Not Specified	9.56 (with 10wt% leico-4F)

Experimental Protocols

Protocol 1: Fabrication of a PTB7-Th:leico-4F Bulk Heterojunction Organic Solar Cell

This protocol describes a general procedure for fabricating an inverted-structure organic solar cell.

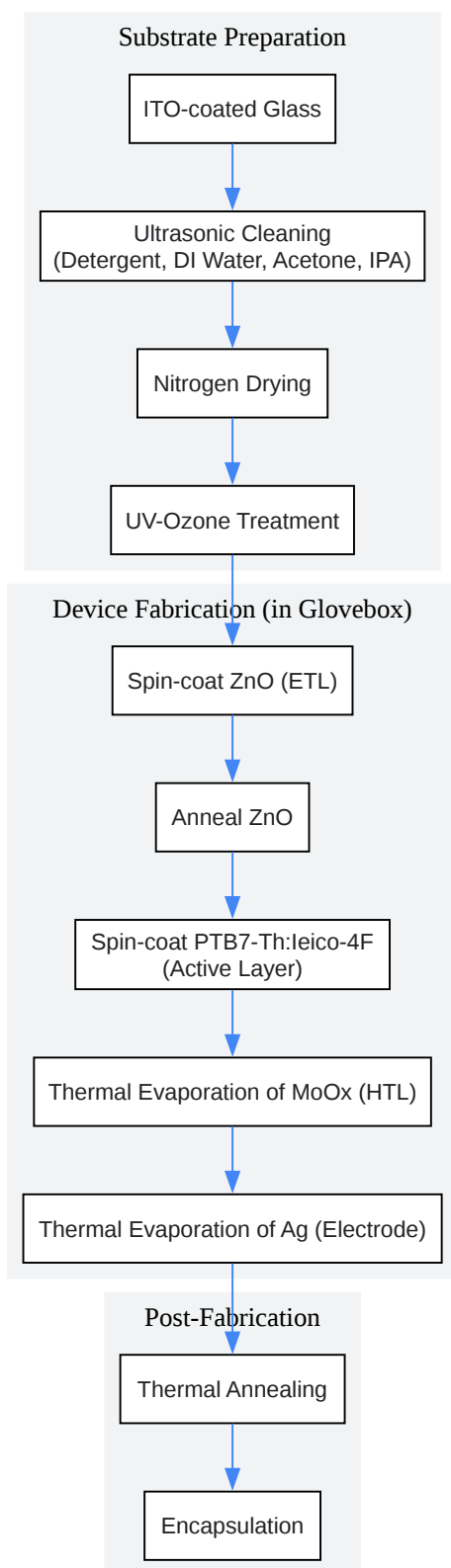
- 1. Substrate Preparation:** a. Begin with indium tin oxide (ITO) coated glass substrates. b. Sequentially clean the substrates in an ultrasonic bath with detergent, deionized water, acetone, and isopropyl alcohol for 20 minutes each.^[4] c. Dry the substrates with a stream of nitrogen gas. d. Treat the substrates with UV-ozone for 15 minutes to improve the work function and remove organic residues.^[7]
- 2. Deposition of Electron Transport Layer (ETL):** a. Prepare a zinc oxide (ZnO) precursor solution. b. Spin-coat the ZnO solution onto the cleaned ITO substrates at 3200 rpm for 40 seconds to achieve a film thickness of approximately 40 nm.^[7] c. Anneal the ZnO-coated substrates at 200°C for 30 minutes in air.^[7] d. Transfer the substrates into a nitrogen-filled glovebox.
- 3. Active Layer Deposition:** a. Prepare a blend solution of PTB7-Th and **leico-4F**. A common ratio is 1:1.5 or 1:2 by weight in a solvent such as chlorobenzene with a processing additive like 1-chloronaphthalene (CN).^{[4][8]} The total concentration is typically around 20-25 mg/mL.^{[4][8]} b. Stir the solution at an elevated temperature (e.g., 40-50°C) for several hours to ensure complete dissolution. c. Spin-coat the active layer solution onto the ZnO layer. A typical spin speed is around 3200 rpm for 40 seconds to achieve a thickness of about 100 nm.^[7]
- 4. Deposition of Hole Transport Layer (HTL):** a. Deposit a thin layer of Molybdenum(VI) oxide (MoO₃) with a thickness of approximately 5-10 nm via thermal evaporation.
- 5. Deposition of Metal Electrode:** a. Deposit the top metal electrode, typically silver (Ag) with a thickness of 100 nm, via thermal evaporation through a shadow mask to define the device area.
- 6. Device Annealing and Encapsulation:** a. Perform a post-fabrication thermal anneal in a nitrogen environment. The optimal temperature and time can vary, for instance, at 90°C or

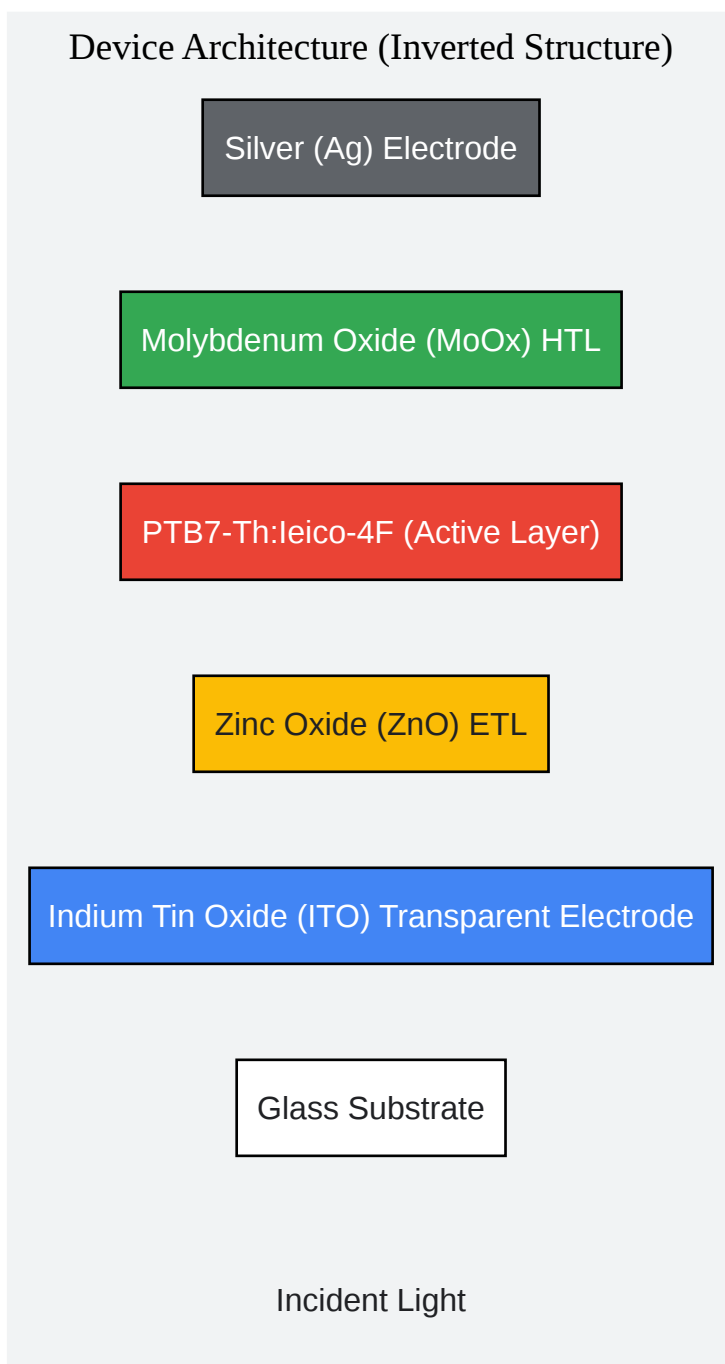
150°C for 5 minutes.[8] b. For stability testing, encapsulate the devices using a UV-curable epoxy and a glass coverslip inside the glovebox.

Protocol 2: Characterization of the Organic Solar Cell

1. Current Density-Voltage (J-V) Measurement: a. Use a solar simulator with a standard AM 1.5G spectrum at an intensity of 100 mW/cm². b. Measure the J-V characteristics of the device in the dark and under illumination using a source meter. c. Extract key photovoltaic parameters: VOC, JSC, FF, and PCE.
2. External Quantum Efficiency (EQE) Measurement: a. Use a dedicated EQE system with a light source (e.g., Xenon lamp), a monochromator, and a calibrated photodiode. b. Measure the device's spectral response to determine the percentage of incident photons at each wavelength that are converted into charge carriers.
3. Morphological Characterization (Optional): a. Use Atomic Force Microscopy (AFM) to study the surface topography and phase separation of the active layer. b. Use Transmission Electron Microscopy (TEM) or Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS) to investigate the bulk morphology and molecular packing of the blend film.

Visualizations





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